

Proper Disposal of Santolina Triene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Santolina triene**

Cat. No.: **B1198447**

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For Immediate Reference: Treat **Santolina triene** as a flammable, volatile organic compound (VOC) that is hazardous to aquatic life. Dispose of it as hazardous waste; do not pour down the drain or discard as regular trash.

This document provides essential safety and logistical information for the proper disposal of **Santolina triene** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

Santolina Triene: Key Data for Disposal

The following table summarizes the essential physical and chemical properties of **Santolina triene** relevant to its safe handling and disposal.

Property	Value	Citation
Chemical Name	2,5-dimethyl-3-vinyl-1,4-hexadiene	[1]
Molecular Formula	C10H16	[2]
Appearance	Liquid	
Flash Point	109.00 °F (42.78 °C) (Closed Cup)	[1]
Hazards	Combustible liquid. May be fatal if swallowed and enters airways. May cause an allergic skin reaction. Very toxic to aquatic life with long lasting effects.	

Pre-Disposal and Handling Protocols

Before disposal, proper handling and storage are paramount to minimize risks.

Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, eye protection, and face protection when handling **Santolina triene.**[\[3\]](#)

Storage:

- Store in a well-ventilated place, away from heat, hot surfaces, sparks, open flames, and other ignition sources.
- Keep containers tightly closed in a dry place.
- Use secondary containment for all liquid hazardous wastes.[\[4\]](#)

In Case of Spills:

- Turn off any ignition sources if the material is flammable.[\[5\]](#)

- For small spills, absorb with an inert material (e.g., sand, Chemizorb®).[3]
- Collect the spilled material and absorbent into a designated hazardous waste container.
- Clean the affected area.
- Report the spill to your institution's Environmental Health & Safety (EHS) department.[4]

Step-by-Step Disposal Procedure

Santolina triene must be disposed of as hazardous chemical waste. The following steps outline the required procedure:

- Waste Identification: Classify **Santolina triene** waste as a non-halogenated organic solvent waste.[5][6] All laboratory chemical waste should be treated as hazardous unless confirmed otherwise by EHS.[7]
- Containerization:
 - Use a designated, leak-proof, and chemically compatible container for liquid hazardous waste.[4][8] The original container is often a suitable choice.[4]
 - Do not mix **Santolina triene** with other waste types, especially incompatible materials like oxidizing agents.[4][9]
 - Do not fill liquid waste containers to more than 75% capacity to allow for vapor expansion. [5]
- Labeling:
 - Affix a completed hazardous waste label to the container.[4][5] The label must include the chemical name ("**Santolina triene**" or "2,5-dimethyl-3-vinyl-1,4-hexadiene") and a clear indication of the hazards (e.g., "Flammable," "Toxic").
- Accumulation and Storage:
 - Store the labeled waste container in a designated Satellite Accumulation Area (SAA).[9] This area should be at or near the point of generation.

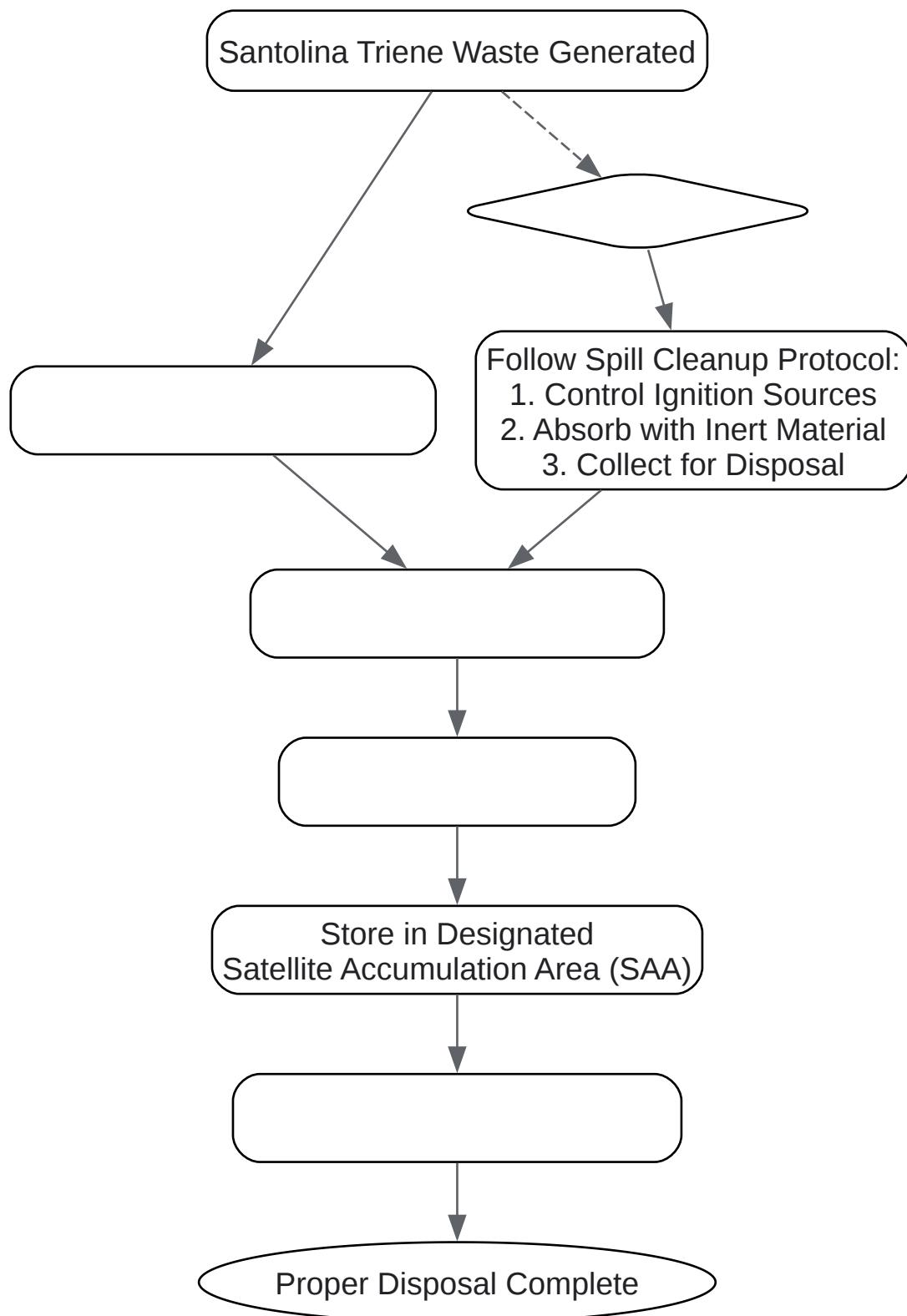
- Keep the waste container closed except when adding waste.[4]
- Disposal Request:
 - Contact your institution's EHS or hazardous waste management department to arrange for pickup and disposal. Follow their specific procedures for requesting a waste collection.

Important "Don'ts":

- DO NOT dispose of **Santolina triene** down the sink or in the regular trash.[4][8]
- DO NOT use evaporation in a fume hood as a method of disposal.[4][8]
- DO NOT mix with halogenated solvents or aqueous waste.[6][8]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Santolina triene**.

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Caption: Workflow for the proper disposal of **Santolina triene** waste.

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